

Application Note: Determination of Magnesium in Esomeprazole by Atomic Absorption Spectrometry

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Compound of Interest

Compound Name: *Esomeprazole magnesium salt*

Cat. No.: *B10800284*

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Introduction

Esomeprazole is a proton pump inhibitor widely used for the treatment of acid-related disorders. It is commercially available as a magnesium salt, and the accurate determination of magnesium content is crucial for quality control and to ensure compliance with pharmacopeial standards. Atomic Absorption Spectrometry (AAS) is a simple, rapid, and efficient method for the quantitative determination of magnesium in esomeprazole magnesium bulk drug and its formulations.^[1] This application note provides a detailed protocol for the determination of magnesium content in esomeprazole magnesium using flame atomic absorption spectrometry, based on established and validated methods.^{[1][2]}

Principle

Atomic absorption spectrometry is based on the principle that atoms of an element in the ground state absorb light at a specific wavelength when the light is passed through an atomic vapor of the sample. In this application, a sample containing esomeprazole magnesium is prepared and introduced into a flame, where it is atomized. A light beam from a magnesium hollow-cathode lamp is directed through the flame, and the amount of light absorbed is proportional to the concentration of magnesium atoms in the sample.

Experimental Protocols

1. Reagents and Materials

- Esomeprazole Magnesium reference standard and sample
- Magnesium standard solution (1000 $\mu\text{g/mL}$), NIST traceable[1]
- Lanthanum Chloride (LaCl_3)[1] or Lanthanum Oxide (La_2O_3)[2]
- Hydrochloric Acid (HCl), analytical grade[1][2]
- Milli-Q water or deionized water[1]
- Volumetric flasks (20 mL, 25 mL, 100 mL, 200 mL, 1000 mL)[1][2]
- Pipettes

2. Instrument and Apparatus

- Atomic Absorption Spectrometer equipped with a deuterium lamp for background correction. [1]
- Magnesium hollow-cathode lamp
- Air-acetylene flame[2]

3. Preparation of Solutions

3.1. Lanthanum Solution (4%)

Dissolve 4 g of lanthanum chloride in 50 mL of Milli-Q water and dilute to 100 mL in a volumetric flask.[1] Alternatively, a lanthanum solution can be prepared by transferring 58.7 g of lanthanum oxide to a 1000-mL volumetric flask, wetting with water, and cautiously dissolving in 250 mL of hydrochloric acid in portions while cooling.[2]

3.2. Standard Magnesium Stock Solution (1000 $\mu\text{g/mL}$)

A commercially available NIST traceable 1000 $\mu\text{g/mL}$ magnesium standard is used as the stock solution.[1]

3.3. Working Standard Solutions

- Stock Solution B (25 µg/mL): Transfer 0.5 mL of the 1000 µg/mL magnesium standard stock solution into a 20 mL volumetric flask, add 4 mL of 1 N hydrochloric acid, and dilute to volume with Milli-Q water.^[1]
- Calibration Standards: Prepare a series of calibration standards by diluting Stock Solution B. For example, transfer 0.1 mL, 0.2 mL, 0.3 mL, 0.4 mL, and 0.5 mL of Stock Solution B into separate 25 mL volumetric flasks. Add 1 mL of the 4% Lanthanum Chloride solution to each flask and dilute to volume with Milli-Q water.^[1] This will result in concentrations of 0.1, 0.2, 0.3, 0.4, and 0.5 µg/mL of magnesium. The USP monograph suggests a similar range of standard solutions.^[2]

3.4. Sample Solution

Accurately weigh about 100 mg of the esomeprazole magnesium sample and transfer it to a 100 mL volumetric flask. Add 20 mL of 1 N hydrochloric acid and dilute to volume with Milli-Q water. Allow the solution to stand for 30 minutes. Transfer 0.25 mL of this solution to a 25 mL volumetric flask, add 1 mL of the 4% Lanthanum Chloride solution, and dilute to volume with Milli-Q water.^[1]

3.5. Blank Solution

Transfer 1 mL of the 4% Lanthanum Chloride solution to a 25 mL volumetric flask and dilute to the mark with Milli-Q water.^[1]

Data Presentation

Table 1: Instrumental Conditions for AAS

Parameter	Value
Wavelength	285.2 nm[1][2]
Slit Width	0.2 nm[1]
Lamp	High-speed deuterium (D2) lamp[1]
Read Time	3.0 seconds[1]
Flame	Air-acetylene[2]

Table 2: Method Validation Parameters

Parameter	Result
Linearity Range	0.1 - 0.5 µg/mL
Correlation Coefficient (r ²)	> 0.999
Limit of Detection (LOD)	0.01 µg/mL[1]
Limit of Quantification (LOQ)	0.03 µg/mL[1]

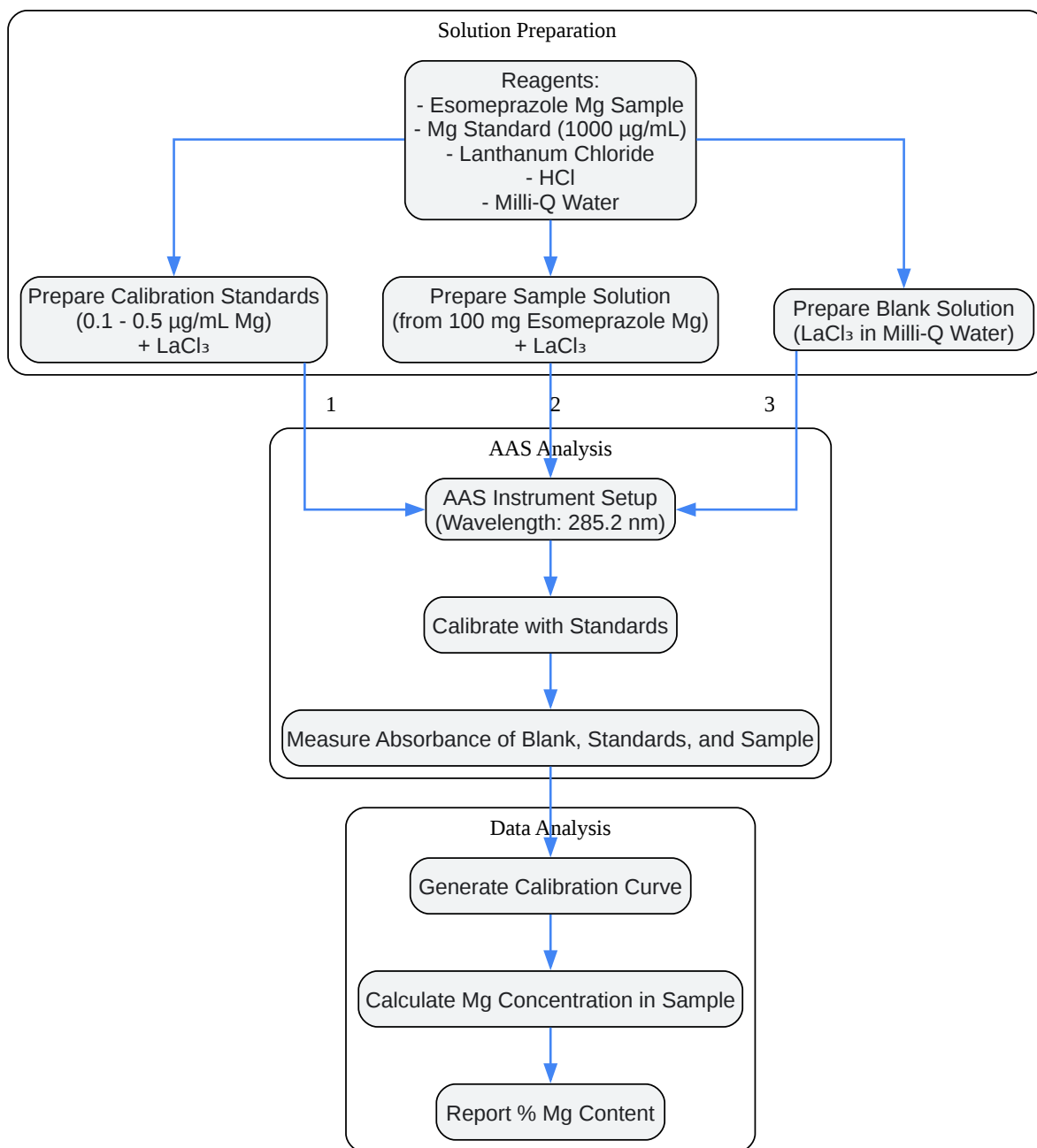
Table 3: Recovery Study Results

Spiked Concentration Level	Percentage Recovery (%)
Low	91.85[1]
Medium	95.02[1]
High	97.89[1]

Table 4: Analysis of Esomeprazole Magnesium Bulk Sample

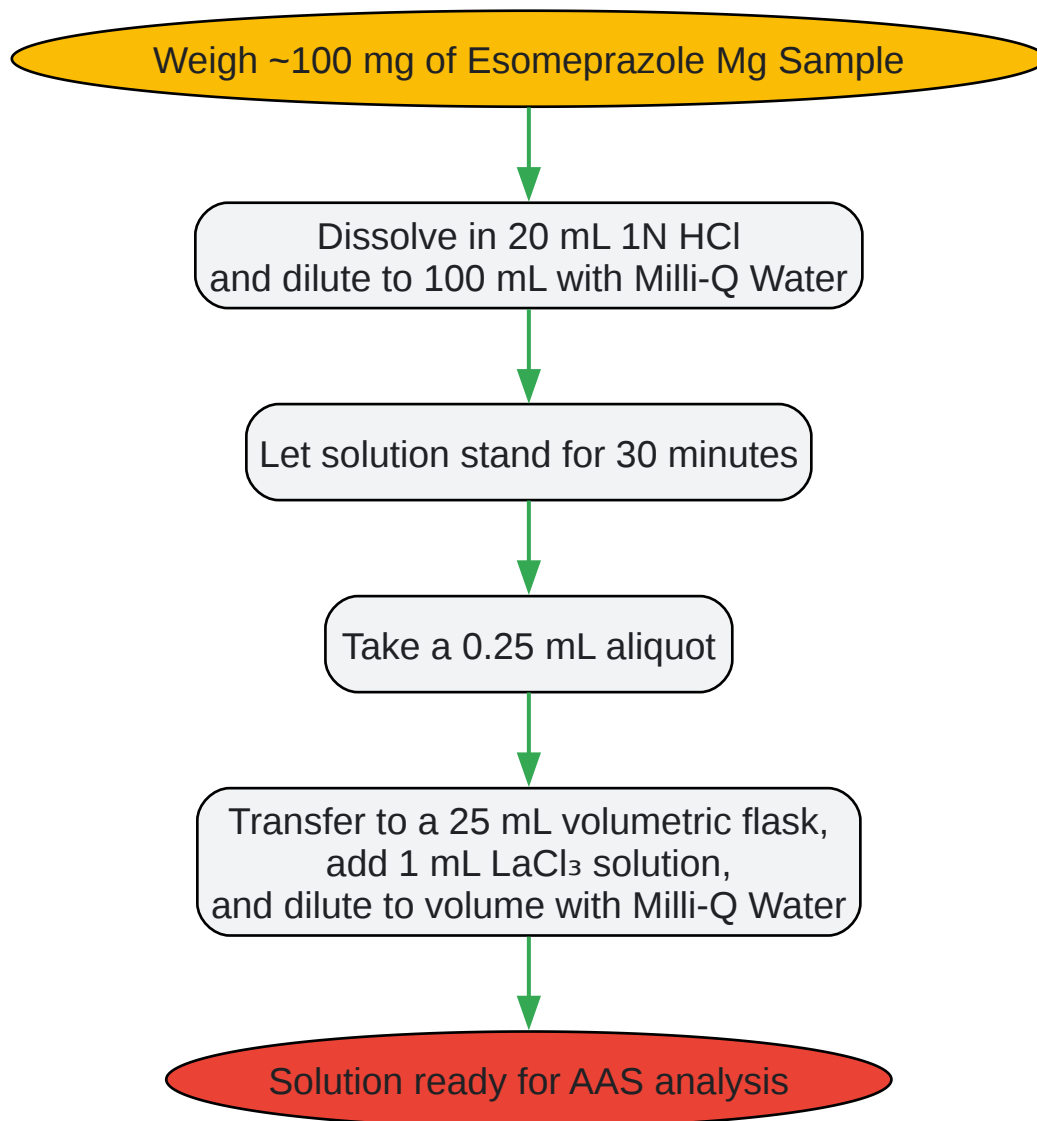
Parameter	Result	USP Acceptance Criteria (on anhydrous basis)
Magnesium Content (%)	3.48[1]	3.30% – 3.70%[2]

Visualizations



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Caption: Experimental workflow for the determination of magnesium in esomeprazole.



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Caption: Detailed sample preparation flowchart.

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References

- 1. Method, Development and Validation for the Estimation of Magnesium Content in Esomeprazole-magnesium by Atomic Absorption Spectrophotometer – Oriental Journal of Chemistry [orientjchem.org]
- 2. uspnf.com [uspnf.com]
- To cite this document: BenchChem. [Application Note: Determination of Magnesium in Esomeprazole by Atomic Absorption Spectrometry]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10800284#atomic-absorption-spectrometry-for-magnesium-content-in-esomeprazole]

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